

miconazole nitrate thermal behavior DSC analysis

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Compound Focus: Miconazole Nitrate

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Thermal Behavior and Key DSC Parameters

The table below consolidates the fundamental thermal data for **Miconazole Nitrate** (MN) and common excipients derived from DSC analysis.

Substance	Observed Melting Endotherm (°C)	Technical Notes & Experimental Conditions
Miconazole Nitrate (Pure Drug)	135.3°C [1]	A single, sharp endothermic peak confirms its crystalline nature.
Miconazole Nitrate (in SLN)	Dispersed in amorphous state [2]	DSC shows molecular-level dispersion within Solid Lipid Nanoparticles, indicated by the absence of the drug's melting peak.
Cholesterol (CHL)	150.3°C [1]	A sharp endothermic peak corresponding to its melting point.
Phosphatidylcholine (P90)	120.5°C [1]	A slightly sharp endothermic peak.

Substance	Observed Melting Endotherm (°C)	Technical Notes & Experimental Conditions
Carbopol 934 (C934)	76.26°C & 238.9°C [1]	Exhibits two broad endothermic peaks.

Detailed Experimental Protocols

DSC Analysis of Pure Drug and Excipients

This standard method is used for initial characterization and compatibility screening [1].

- **Instrument:** Mettler DSC-25 (Perkin-Elmer Pyris 1) or equivalent.
- **Sample Preparation:** Accurately weigh 3-5 mg of the pure drug (MN) or excipient into a standard aluminum pan. Crimp the pan lid but ensure it is perforated to allow for a nitrogen atmosphere.
- **Temperature Program:**
 - **Heating Rate:** 10°C per minute.
 - **Temperature Range:** 20°C to 300°C.
- **Atmosphere:** Pure nitrogen gas with a flow rate of 20 mL/min and introduced at 2 bars pressure to create an inert environment.
- **Reference:** An empty, crimped aluminum pan.

DSC for Solid Lipid Nanoparticle (SLN) Characterization

This method evaluates the physical state of the drug when incorporated into a nanocarrier system [2].

- **Instrument:** Mettler-Toledo DSC 821e.
- **Sample Preparation:** Place a small amount (a few milligrams) of the freeze-dried MN-SLN powder or the bulk lipid (Compritol 888 ATO) in the sample pan.
- **Temperature Program:**
 - **Heating Rate:** 10°C per minute.
 - **Temperature Range:** 30°C to 250°C.
- **Data Interpretation:** The absence of a distinct MN melting endotherm in the SLN thermogram, in contrast to the pure drug, indicates that the drug is no longer crystalline but is amorphous and molecularly dispersed within the lipid matrix.

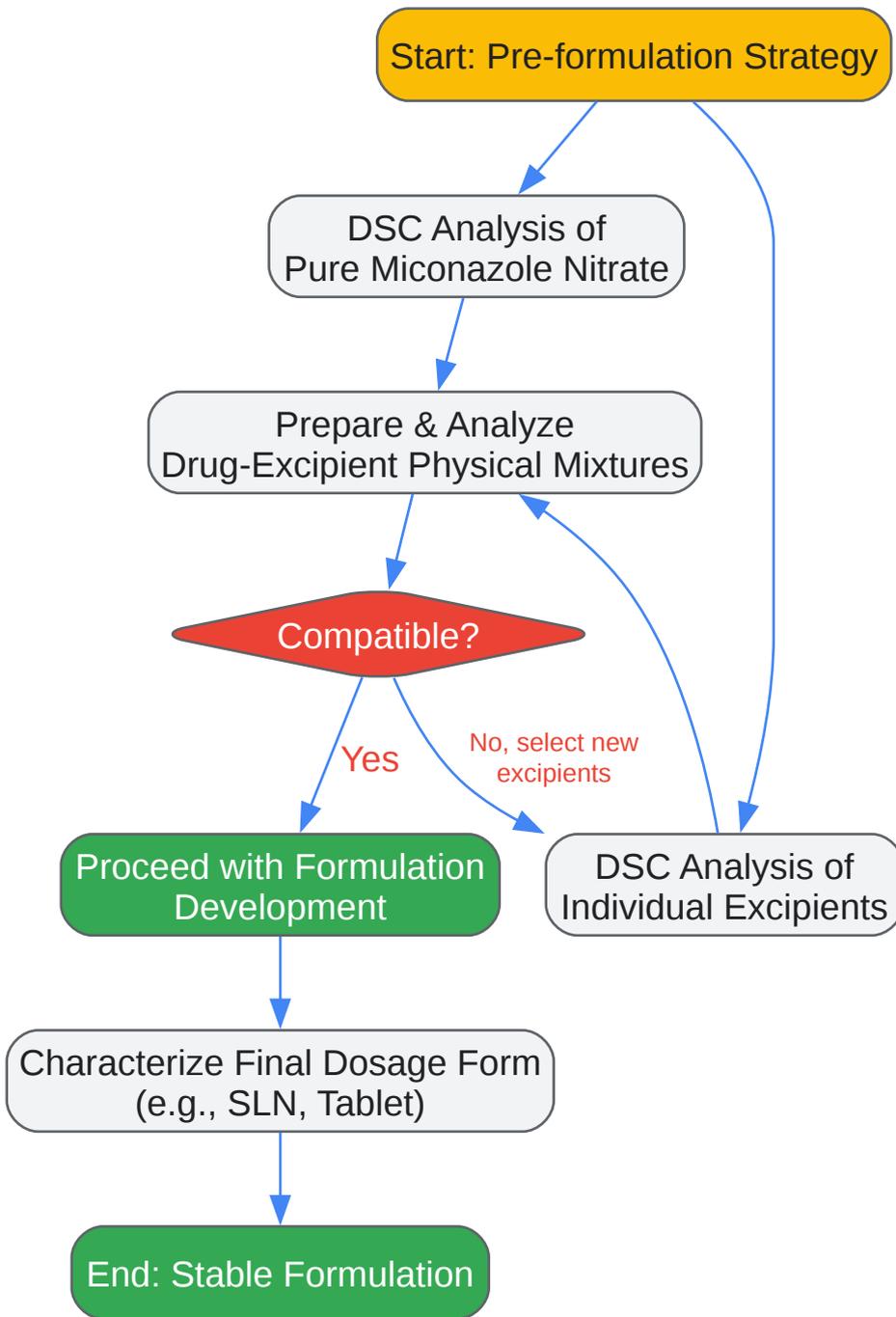
Drug-Excipient Compatibility Screening

This protocol is a critical part of pre-formulation studies to detect potential interactions [1].

- **Sample Preparation:** Prepare physical mixtures of **Miconazole Nitrate** with the excipient of interest (e.g., phospholipids, polymers) in a 1:1 weight ratio. Mix thoroughly using a mortar and pestle or a turbula mixer.
- **DSC Analysis:** Run the physical mixture using the same parameters as for the pure drug.
- **Data Interpretation:** Compatibility is concluded if the DSC thermogram of the physical mixture shows the endothermic peaks of both the drug and the excipient without significant changes in their onset, peak temperature, or enthalpy. The appearance of new peaks, disappearance of original peaks, or major peak shifts suggest a physicochemical interaction and potential incompatibility.

Workflow and Data Interpretation

The following diagram illustrates the logical workflow for using DSC in the development of a **Miconazole Nitrate** formulation, from initial screening to final characterization.



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*DSC workflow for **Miconazole Nitrate** formulation development*

Technical Insights and Significance

- **Amorphous Dispersion in SLNs:** The transition of MN from a crystalline to an amorphous state within SLNs is a key finding. The amorphous form typically has higher free energy, which can enhance the saturation solubility and dissolution rate of the drug, potentially leading to improved topical delivery and skin targeting [2].
- **Compatibility with Common Excipients:** The DSC studies confirm that **Miconazole Nitrate** is compatible with several vital functional excipients used in advanced delivery systems, including the lipid Phospholipon 90, the membrane stabilizer Cholesterol, and the polymer Carbopol 934 [1]. This compatibility is vital for developing stable vesicular or gel-based formulations.

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References

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2. Preparation and Evaluation of Miconazole Nitrate-Loaded ... [pmc.ncbi.nlm.nih.gov]

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